

# Application Notes and Protocols: Aluminium Formate in Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aluminiumformiat

Cat. No.: B15289006

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

Aluminium formate, with the chemical formula  $\text{Al}(\text{HCOO})_3$ , is a metal-organic framework (MOF) also known as ALF. It is recognized for its straightforward synthesis from inexpensive and readily available starting materials: aluminium hydroxide and formic acid.<sup>[1][2]</sup> While extensively studied for applications in gas capture and storage, particularly for  $\text{CO}_2$  sequestration, its role as a catalyst in organic synthesis is not yet widely established in peer-reviewed literature.<sup>[1][2][3]</sup> This document provides a detailed protocol for the synthesis of aluminium formate. Given the limited specific examples of its use in catalysis, this document also presents a theoretical discussion on its potential as a Lewis acid catalyst and provides standard protocols for key organic reactions (Knoevenagel condensation, Aza-Michael addition, Pechmann condensation, and esterification) using conventional aluminium-based Lewis acid catalysts as a reference.

## Synthesis of Aluminium Formate Catalyst

Aluminium formate can be synthesized via a reflux reaction between aluminium hydroxide and formic acid.<sup>[1][2]</sup> The resulting product is a stable, microporous solid.

## Experimental Protocol: Synthesis of Aluminium Formate $\text{Al}(\text{HCOO})_3$

## Materials:

- Aluminium hydroxide ( $\text{Al}(\text{OH})_3$ )
- Formic acid ( $\text{HCOOH}$ , ~99%)
- Ethanol
- 250 mL three-neck round-bottom flask
- Reflux condenser
- Heating mantle
- Centrifuge
- Vacuum filtration apparatus

## Procedure:

- In a 250 mL three-neck round-bottom flask equipped with a reflux condenser, combine 1.2 g (0.015 mol) of aluminium hydroxide with 100 mL of formic acid.[\[1\]](#)
- Heat the mixture to reflux at  $100^\circ\text{C}$  (373 K) and maintain for 48 hours under stirring.[\[1\]](#)
- After the reaction is complete, cool the mixture to room temperature.
- Separate the resulting white solid from the excess formic acid by centrifugation.
- Wash the solid product thoroughly with a copious amount of ethanol.
- Collect the white solid by vacuum filtration.
- The as-synthesized material, which may contain guest molecules like  $\text{CO}_2$ , water, and formic acid, can be activated.[\[1\]](#)[\[4\]](#)
- Activation: To obtain the guest-free, porous aluminium formate (ALF), heat the air-dried solid at  $150^\circ\text{C}$  (423 K) for 24 hours under high vacuum or at  $180^\circ\text{C}$  (453 K) in air for 24 hours.[\[1\]](#)

## Data Presentation: Synthesis of Aluminium Formate

Parameter	Value	Reference
Reactants	Aluminium hydroxide, Formic acid	[1]
Reaction Temperature	100°C (373 K)	[1]
Reaction Time	48 hours	[1]
Product Yield	~95% (as-made)	[1]
Activation Temperature	150°C (vacuum) or 180°C (air)	[1]
Activation Time	24 hours	[1]

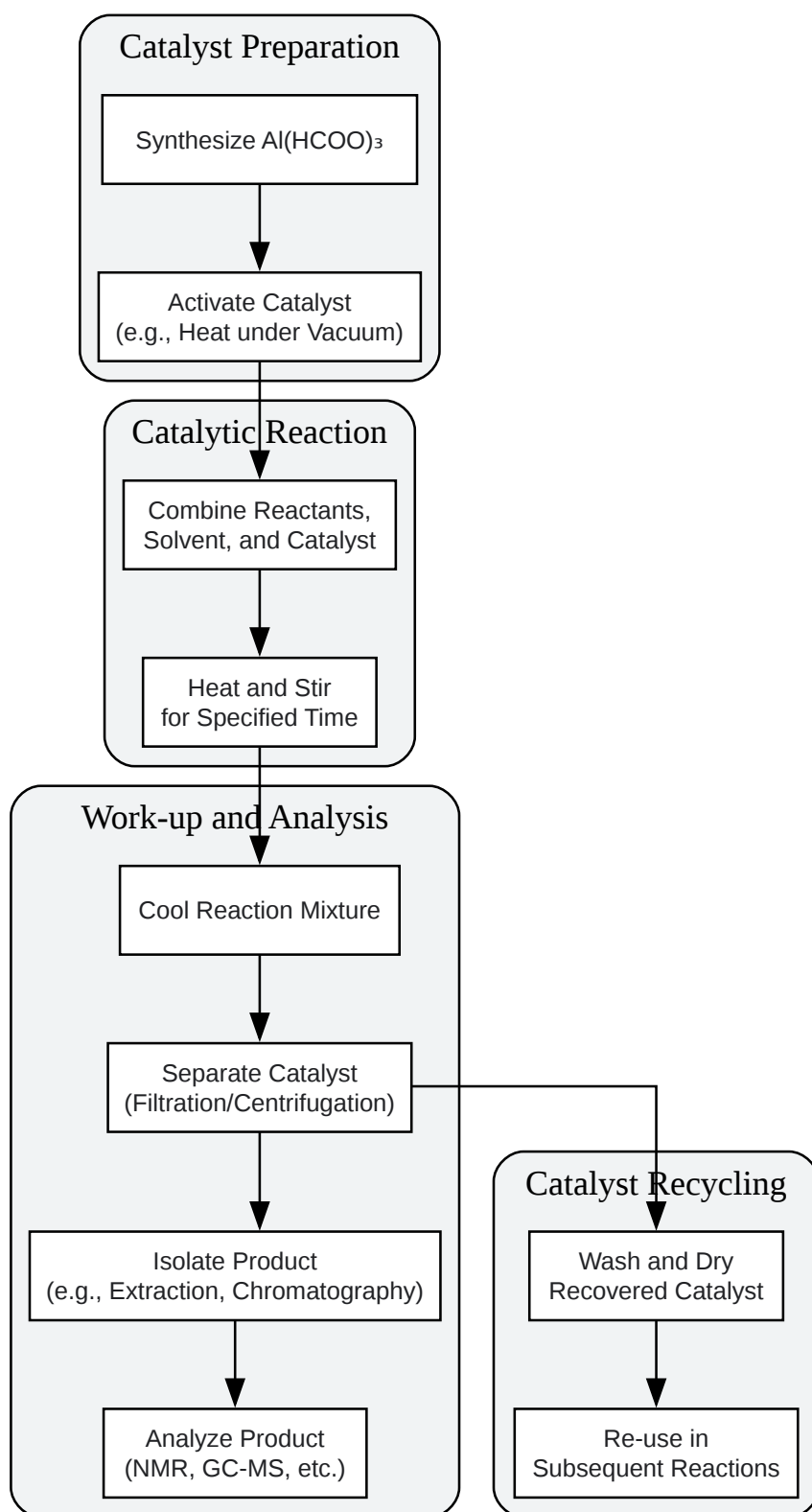
## Potential Catalytic Activity of Aluminium Formate

While specific applications of aluminium formate as a catalyst in the target reactions are not well-documented, its chemical nature suggests potential as a heterogeneous Lewis acid catalyst. The aluminium centers in the activated, porous structure could act as electron-pair acceptors, similar to other aluminium compounds like  $\text{AlCl}_3$ . [5]

**Hypothesized Catalytic Mechanism:** The Lewis acidic aluminium sites on the surface of the activated ALF could coordinate with carbonyl oxygen atoms or other Lewis basic sites in the reactants. This coordination would polarize the substrate, increasing its electrophilicity and rendering it more susceptible to nucleophilic attack. As a heterogeneous catalyst, aluminium formate would offer the advantages of easy separation from the reaction mixture and potential for recyclability.

## General Workflow for Heterogeneous Catalysis

The following diagram illustrates a general experimental workflow for testing the catalytic activity of a solid catalyst like aluminium formate in a liquid-phase organic reaction.



[Click to download full resolution via product page](#)

General workflow for heterogeneous catalysis.

## Reference Protocols with Alternative Aluminium Catalysts

The following protocols describe common organic reactions catalyzed by established aluminium-based Lewis acids. These are provided as a reference for experimental design.

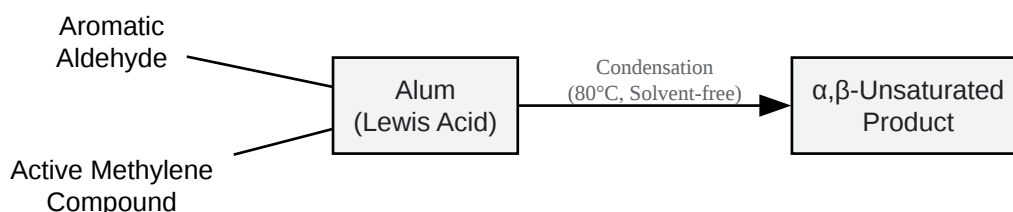
### Knoevenagel Condensation

The Knoevenagel condensation is a nucleophilic addition of an active hydrogen compound to a carbonyl group, followed by dehydration.<sup>[5]</sup>

Reference Reaction: Benzaldehyde with Malononitrile catalyzed by Alum (a hydrated double sulfate salt of aluminum).<sup>[6]</sup>

Experimental Protocol:

- In a round-bottom flask, combine an aromatic aldehyde (1 mmol), an active methylene compound (e.g., malononitrile, 1.2 mmol), and alum ( $\text{KAl}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ , 10 mol%).<sup>[6]</sup>
- Heat the solvent-free mixture to 80°C with stirring.<sup>[6]</sup>
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, add ethyl acetate to the reaction mixture and filter to remove the catalyst.
- Wash the filtrate with water and brine, then dry over anhydrous  $\text{Na}_2\text{SO}_4$ .
- Remove the solvent under reduced pressure to obtain the crude product, which can be further purified by recrystallization or column chromatography.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Aluminium triflate: a remarkable Lewis acid catalyst for the ring opening of epoxides by alcohols - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. Aluminum formate,  $\text{Al}(\text{HCOO})_3$ : An earth-abundant, scalable, and highly selective material for  $\text{CO}_2$  capture - PMC [pmc.ncbi.nlm.nih.gov]
- 3. [osti.gov](https://www.osti.gov) [osti.gov]
- 4. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 5. Lewis acid catalysis - Wikipedia [en.wikipedia.org]
- 6. US7144614B2 - Polyester polymerization catalyst, polyester produced by using the same, and process for producing polyester - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Aluminium Formate in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15289006#aluminiumformiat-as-a-catalyst-in-organic-synthesis]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)